

# An In-depth Technical Guide to Ethyl 2-bromo-4-methyloxazole-5-carboxylate

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## Compound of Interest

**Compound Name:** Ethyl 2-bromo-4-methyloxazole-5-carboxylate

**Cat. No.:** B1367243

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For Researchers, Scientists, and Drug Development Professionals

## Authored by: A Senior Application Scientist Abstract

This technical guide provides a comprehensive overview of **Ethyl 2-bromo-4-methyloxazole-5-carboxylate**, a key heterocyclic building block in medicinal chemistry and drug development. This document elucidates its chemical properties, synthesis, reactivity, and applications, with a focus on providing practical insights for laboratory and research settings. Detailed experimental protocols, safety information, and data presentation are included to support researchers in leveraging this versatile molecule for the synthesis of novel bioactive compounds.

## Introduction: The Significance of the Oxazole Scaffold

The oxazole ring is a five-membered aromatic heterocycle containing one oxygen and one nitrogen atom. This structural motif is considered a "privileged scaffold" in medicinal chemistry due to its presence in a wide array of natural products and synthetic pharmaceuticals exhibiting diverse biological activities. Oxazole derivatives have demonstrated potential as anticancer, anti-inflammatory, antibacterial, and antiviral agents. The strategic functionalization of the oxazole core is paramount in modulating the physicochemical and pharmacological properties

of these molecules, making versatile building blocks like **Ethyl 2-bromo-4-methyloxazole-5-carboxylate** invaluable to the drug discovery process.

## Core Compound Profile: Ethyl 2-bromo-4-methyloxazole-5-carboxylate

Property	Value	Source
CAS Number	78451-13-5	<a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>8</sub> BrNO <sub>3</sub>	<a href="#">[2]</a>
Molecular Weight	234.05 g/mol	<a href="#">[1]</a>
Appearance	White powder	<a href="#">[2]</a>
Purity	Typically ≥95%	<a href="#">[1]</a>
Storage	Store in a dry, dark, and ventilated place	<a href="#">[2]</a>

Chemical Structure:

Caption: Chemical structure of **Ethyl 2-bromo-4-methyloxazole-5-carboxylate**.

## Synthesis and Purification

The synthesis of **Ethyl 2-bromo-4-methyloxazole-5-carboxylate** typically involves the bromination of the corresponding ethyl 4-methyloxazole-5-carboxylate precursor. The following is a representative experimental protocol based on general methods for the synthesis of brominated oxazoles.

## Illustrative Synthesis Protocol: Bromination of Ethyl 4-methyloxazole-5-carboxylate

This protocol describes a common method for the bromination of an oxazole ring at the 2-position.

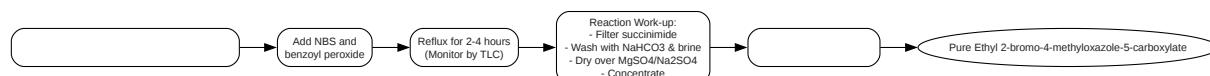
Materials:

- Ethyl 4-methyloxazole-5-carboxylate
- N-Bromosuccinimide (NBS)
- Carbon tetrachloride ( $\text{CCl}_4$ ) or Acetonitrile ( $\text{CH}_3\text{CN}$ )
- Benzoyl peroxide (initiator)
- Saturated sodium bicarbonate solution ( $\text{NaHCO}_3$ )
- Brine
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

**Procedure:**

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve Ethyl 4-methyloxazole-5-carboxylate (1 equivalent) in carbon tetrachloride or acetonitrile.
- **Addition of Reagents:** Add N-Bromosuccinimide (1.1 equivalents) and a catalytic amount of benzoyl peroxide to the solution.
- **Reaction Execution:** Heat the mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction is typically complete within 2-4 hours.
- **Work-up:**
  - Cool the reaction mixture to room temperature and filter to remove the succinimide byproduct.

- Wash the filtrate with a saturated sodium bicarbonate solution to quench any remaining acid.
- Separate the organic layer and wash it with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by column chromatography on silica gel using a hexane-ethyl acetate gradient as the eluent to yield pure **Ethyl 2-bromo-4-methyloxazole-5-carboxylate**.



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Caption: Workflow for the synthesis and purification of **Ethyl 2-bromo-4-methyloxazole-5-carboxylate**.

## Reactivity and Synthetic Applications

The synthetic utility of **Ethyl 2-bromo-4-methyloxazole-5-carboxylate** stems from the reactivity of the bromine atom at the 2-position of the oxazole ring. This position is susceptible to various transformations, making it a versatile intermediate for introducing molecular diversity.

## Palladium-Catalyzed Cross-Coupling Reactions

The C-Br bond at the 2-position of the oxazole is amenable to palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling. This allows for the formation of carbon-carbon bonds, enabling the introduction of a wide range of aryl and heteroaryl substituents.

General Suzuki-Miyaura Coupling Scheme:

Caption: General scheme for the Suzuki-Miyaura coupling of **Ethyl 2-bromo-4-methyloxazole-5-carboxylate**.

This reaction is a powerful tool for generating libraries of novel oxazole derivatives for screening in drug discovery programs. The choice of palladium catalyst, ligand, base, and solvent system is crucial for optimizing the reaction yield and purity.[\[2\]](#)[\[3\]](#)

## Applications in Drug Development

The oxazole moiety is a key component of numerous biologically active compounds. **Ethyl 2-bromo-4-methyloxazole-5-carboxylate** serves as a critical starting material for the synthesis of more complex molecules with therapeutic potential. Derivatives of 2-methyloxazole have shown significant biological activity, particularly in the development of anticancer agents. For instance, certain substituted oxazoles have been reported to act as antimitotic agents by interfering with microtubule formation in cancer cells.

## Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **Ethyl 2-bromo-4-methyloxazole-5-carboxylate**.

Hazard Identification:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles.
- Hand Protection: Compatible chemical-resistant gloves.

- Respiratory Protection: Use in a well-ventilated area or with a government-approved respirator.

#### Handling and Storage:

- Avoid inhalation, and contact with eyes, skin, and clothing.
- Keep the container tightly closed.
- Store in a dry, dark, and well-ventilated place.

In case of exposure, follow standard first-aid procedures and seek medical attention.

## Conclusion

**Ethyl 2-bromo-4-methyloxazole-5-carboxylate** is a highly valuable and versatile building block for the synthesis of complex heterocyclic compounds. Its strategic importance in medicinal chemistry and drug discovery is underscored by the diverse biological activities of the resulting oxazole derivatives. This guide provides a foundational understanding of its properties, synthesis, reactivity, and handling, empowering researchers to effectively utilize this key intermediate in their scientific endeavors.

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## References

- 1. 78451-13-5|Ethyl 2-bromo-4-methyloxazole-5-carboxylate|BLD Pharm [bldpharm.com]
- 2. [benchchem.com](http://benchchem.com) [benchchem.com]
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